

# A Technical Guide to Triisopropylamine: Suppliers, Purity, and Applications in Research and Development

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## Compound of Interest

Compound Name: *Triisopropylamine*

Cat. No.: *B1593748*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of **triisopropylamine** (CAS No. 3424-21-3), a sterically hindered amine crucial in various chemical syntheses. This document details available commercial grades, major suppliers, and key considerations for its use in research and pharmaceutical development.

## Introduction to Triisopropylamine

**Triisopropylamine** is a colorless to pale yellow liquid with a characteristic amine odor. Its molecular structure, featuring three bulky isopropyl groups attached to a central nitrogen atom, renders it a non-nucleophilic base. This steric hindrance is the primary driver of its utility in organic synthesis, where it can effectively deprotonate acidic protons without interfering with electrophilic centers.<sup>[1][2]</sup>

Key Properties:

Property	Value
CAS Number	3424-21-3
Molecular Formula	C9H21N
Molecular Weight	143.27 g/mol
Boiling Point	131.8 °C
Density	0.752 g/cm <sup>3</sup>

## Suppliers and Purity Grades

A variety of chemical suppliers offer **triisopropylamine** in several purity grades suitable for different applications, from research and development to larger-scale manufacturing. While detailed specifications can vary by supplier and batch, the following tables summarize the commonly available grades. Researchers are advised to request lot-specific Certificates of Analysis (CoA) for critical applications.

Table 1: Major Suppliers of **Triisopropylamine**

Supplier	Website	Notes
BLD Pharm	--INVALID-LINK--	Offers various quantities for research and development.
CymitQuimica	--INVALID-LINK--	Provides different purity grades.
Multichem	--INVALID-LINK--	Leading importer and distributor. <a href="#">[1]</a>
Silver Fern Chemical	--INVALID-LINK--	Supplier of bulk and packaged triisopropylamine. <a href="#">[3]</a>
Sigma-Aldrich (Merck)	--INVALID-LINK--	Offers various grades, including for early discovery research. <a href="#">[4]</a>
Thermo Scientific	--INVALID-LINK--	Provides triisopropylamine for research purposes.

Table 2: Available Purity Grades and Typical Specifications

Purity Grade	Assay (%)	Key Specifications (Typical)	Common Applications
≥ 99%	≥ 99.0	Appearance: Clear, colorless to pale yellow liquid. <a href="#">[1]</a>	Pharmaceutical synthesis, polymer initiation. <a href="#">[1]</a>
97%	97.0	Refractive Index (n <sub>20/D</sub> ): 1.392–1.393. <a href="#">[3]</a>	Organic synthesis, catalyst. <a href="#">[3]</a>
Research Grade	Varies	Often supplied with minimal analytical data; user verification is recommended. <a href="#">[4]</a>	Early-stage research and development.

Note: The specifications provided are typical and may vary. Always refer to the supplier's CoA for precise data.

## Experimental Protocols

### Purity Determination by Gas Chromatography (GC-FID)

The purity of **triisopropylamine** can be effectively determined using gas chromatography with a flame ionization detector (GC-FID). The following is an adapted protocol based on established methods for analyzing structurally similar amines.[\[5\]](#)[\[6\]](#)

#### Instrumentation:

- Gas Chromatograph: Agilent 7890 or equivalent, equipped with a Flame Ionization Detector (FID).
- Column: Agilent CP-Volamine (30 m x 0.32 mm, 5 µm film thickness) or equivalent column designed for amine analysis.
- Inlet Liner: Restek Siltek® liner or equivalent deactivated liner.[\[5\]](#)[\[6\]](#)
- Software: Data acquisition and processing software (e.g., Thermo Scientific Atlas CDS).

#### Chromatographic Conditions:

Parameter	Condition
Carrier Gas	Helium
Inlet Temperature	250 °C
Split Ratio	20:1
Oven Program	Initial: 50 °C, hold for 2 min Ramp: 15 °C/min to 280 °C, hold for 5 min
Detector Temperature	300 °C
Hydrogen Flow	40 mL/min
Air Flow	450 mL/min
Makeup Gas (He)	30 mL/min

#### Sample Preparation:

- Prepare a stock solution of **triisopropylamine** (approximately 1000 µg/mL) in a suitable solvent such as acetonitrile or methanol.
- Prepare a series of calibration standards by diluting the stock solution.
- For analysis, dilute the **triisopropylamine** sample to fall within the calibration range.

#### Procedure:

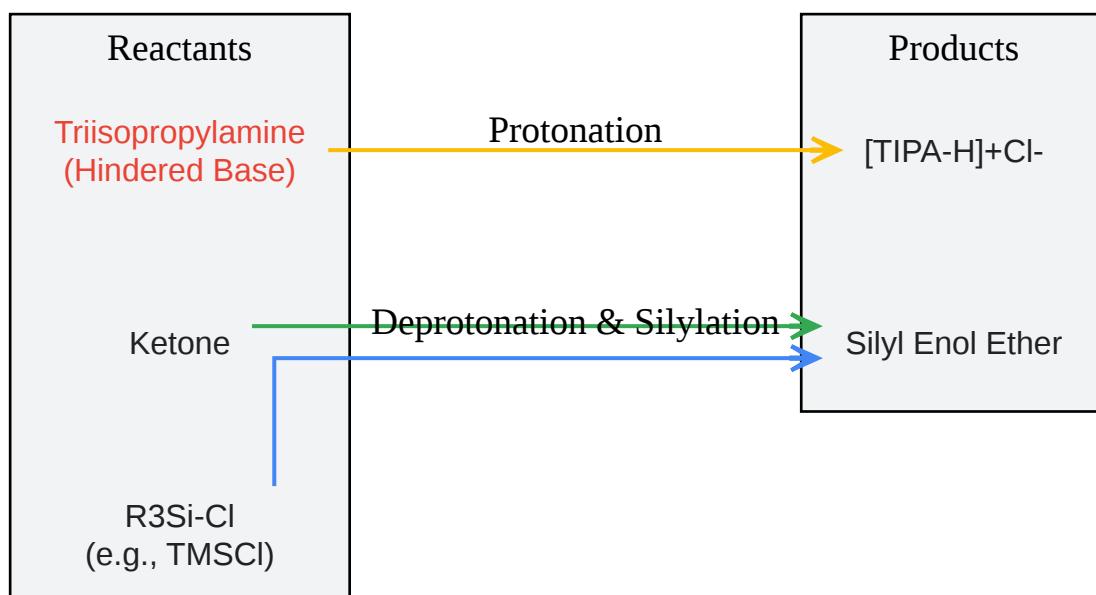
- Inject 1 µL of each standard and sample solution into the GC.
- Integrate the peak corresponding to **triisopropylamine** and any impurity peaks.
- Construct a calibration curve from the standard solutions and determine the concentration of **triisopropylamine** in the sample. Purity is calculated as the percentage of the main peak area relative to the total peak area.

## Applications in Organic Synthesis

The primary application of **triisopropylamine** in organic synthesis stems from its nature as a sterically hindered, non-nucleophilic base. It is particularly useful in reactions where a strong base is required to deprotonate a carbon acid, but where nucleophilic attack by the base on an electrophilic center would be an undesirable side reaction.

## Formation of Silyl Enol Ethers

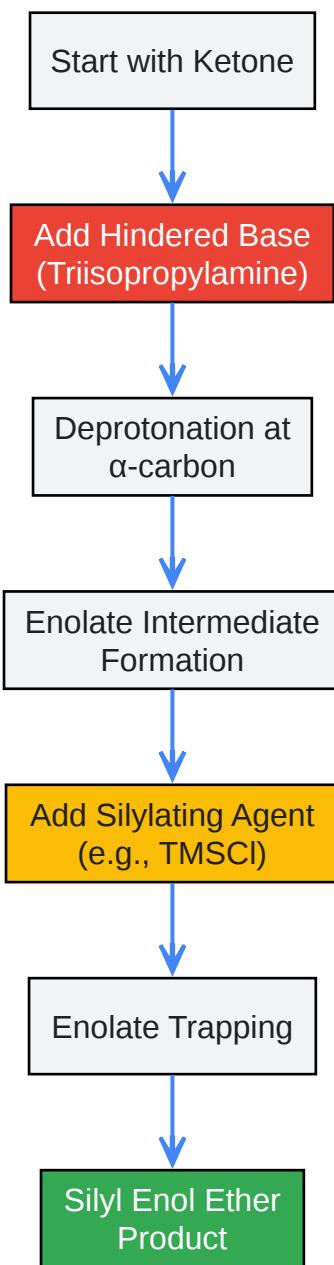
A key application of hindered bases is in the regioselective formation of silyl enol ethers from ketones. The base deprotonates the  $\alpha$ -carbon of the ketone to form an enolate, which is then trapped by a silylating agent (e.g., trimethylsilyl chloride). The use of a hindered base like **triisopropylamine** can favor the formation of the kinetic enolate over the more thermodynamically stable one.<sup>[7]</sup>



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Caption: General workflow for the synthesis of a silyl enol ether using a hindered base.

The logical flow of this reaction is depicted in the following diagram:



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Caption: Logical steps in the formation of a silyl enol ether.

## Conclusion

**Triisopropylamine** is a valuable reagent for researchers and drug development professionals, primarily serving as a non-nucleophilic base in a variety of organic transformations. Understanding the available purity grades and selecting a reliable supplier are critical first steps for its successful application. The experimental protocols and reaction examples provided in

this guide offer a solid foundation for incorporating **triisopropylamine** into synthetic workflows. For the most demanding applications, direct communication with suppliers to obtain detailed, lot-specific analytical data is strongly recommended.

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